

Essential Safety and Operational Guide for Handling N-(4-aminophenyl)butanamide

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Compound of Interest

Compound Name: N-(4-aminophenyl)butanamide

Cat. No.: B184938

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **N-(4-aminophenyl)butanamide**, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

N-(4-aminophenyl)butanamide is classified as harmful if swallowed and may cause an allergic skin reaction[1][2]. It is considered a hazardous chemical under the OSHA Hazard Communication Standard[3]. Therefore, strict adherence to recommended personal protective equipment protocols is mandatory to minimize exposure and ensure personnel safety.

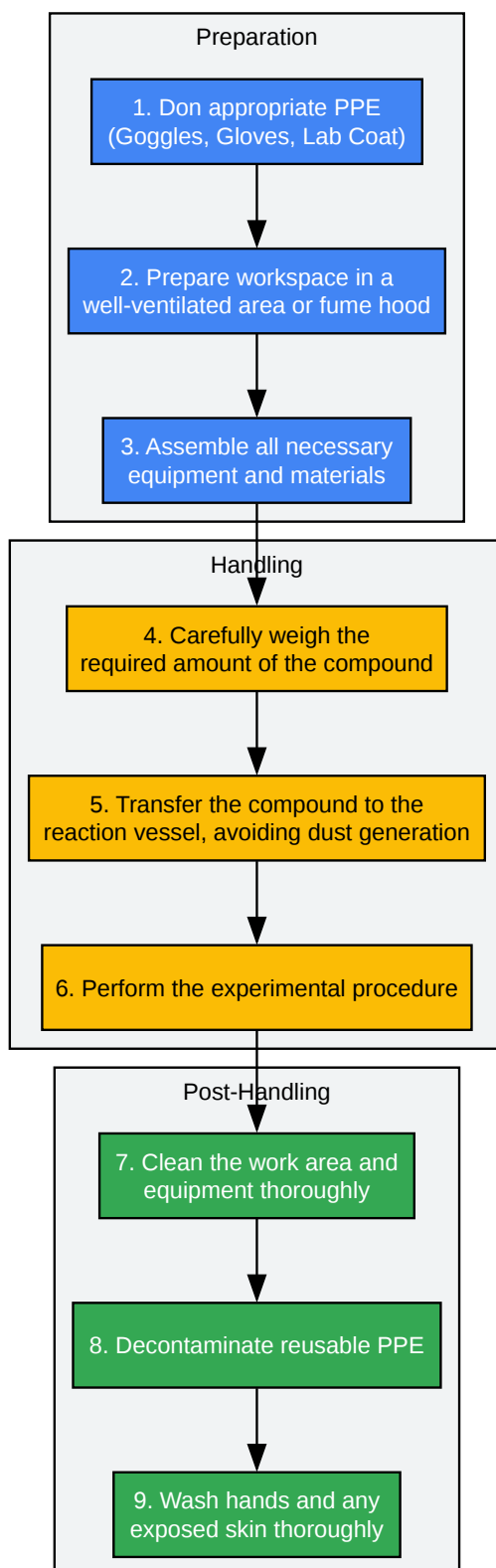
Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards[4].	Protects eyes from dust, splashes, and vapors[4].
Face Shield	To be worn with safety goggles, especially when handling larger quantities or when there is a significant risk of splashing[4].	Provides full-face protection[4].	
Skin and Body Protection	Chemical-resistant Gloves	Nitrile gloves are a suitable choice[4]. Inspect gloves before use and change them frequently.	Prevents skin contact with the chemical[4].
Lab Coat	A long-sleeved lab coat should be worn[4].	Provides a barrier against accidental spills and protects skin and clothing[4].	
Respiratory Protection	NIOSH-approved Respirator or Fume Hood	Use a respirator if exposure limits are exceeded or if irritation is experienced. All handling of the solid compound should ideally be done in a certified chemical fume hood[4].	Prevents inhalation of dust particles[4].

Operational Plan: Safe Handling Procedure

Proper handling of **N-(4-aminophenyl)butanamide** is critical to prevent accidental exposure. The following step-by-step procedure should be followed.

Experimental Workflow for Handling **N-(4-aminophenyl)butanamide**



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Safe handling workflow for *N*-(4-aminophenyl)butanamide.

First-Aid Measures

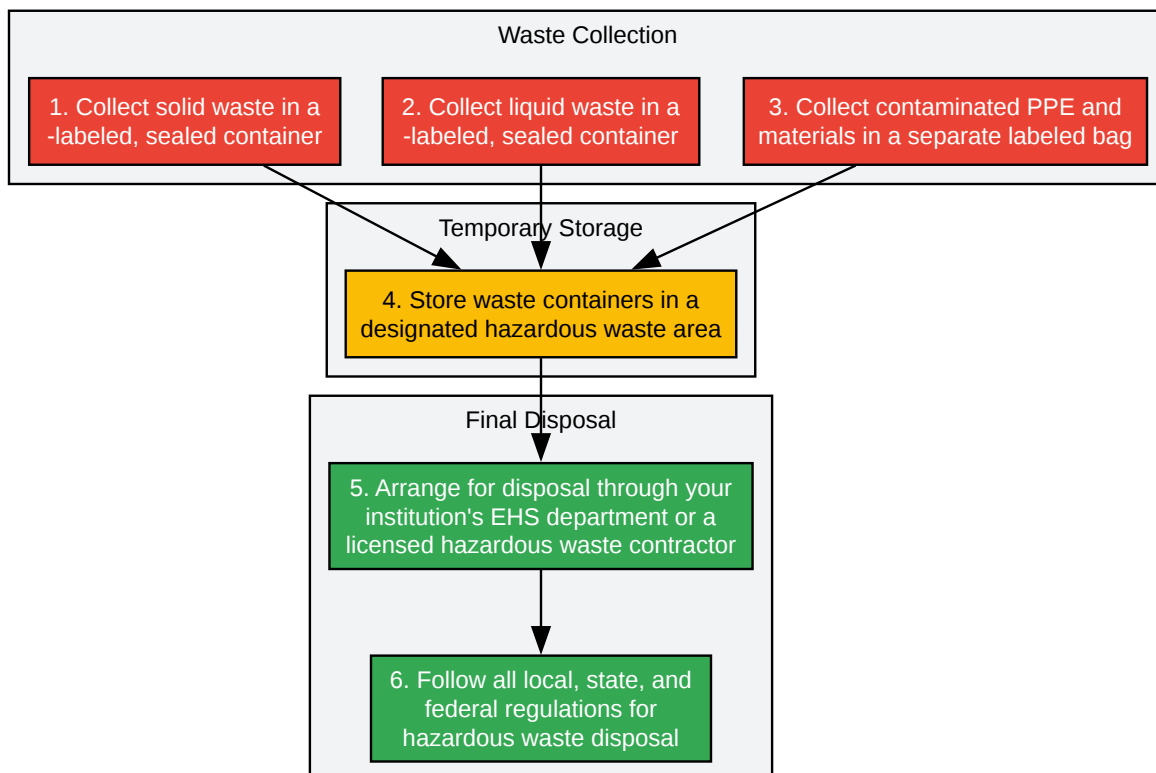
In case of accidental exposure, immediate action is crucial.

- If Inhaled: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor[3].
- If on Skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse[2][3].
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[3].
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell[2].

Disposal Plan

Proper disposal of **N-(4-aminophenyl)butanamide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow for **N-(4-aminophenyl)butanamide**



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*Disposal workflow for **N-(4-aminophenyl)butanamide**.*

All waste materials must be disposed of in accordance with national and local regulations. Do not mix with other waste and leave chemicals in their original containers[5]. Dispose of contents and containers to an approved waste disposal plant[2][3].

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